

A Technical Guide to the Solubility of Sudan Orange G in Organic Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sudan Orange G*

Cat. No.: *B7806536*

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This technical guide provides a comprehensive overview of the solubility characteristics of **Sudan Orange G** (C.I. Solvent Orange 1) in various organic solvents. Designed for researchers, scientists, and professionals in drug development, this document details quantitative solubility data, standardized experimental protocols for its determination, and logical workflows to guide laboratory practices.

Introduction to Sudan Orange G

Sudan Orange G is an oil-soluble, synthetic azo dye characterized by its vibrant orange color. [1] Chemically known as 1-(phenylazo)-2-naphthol, it presents as a yellow-orange or red-orange powder.[1][2] Its molecular formula is $C_{12}H_{10}N_2O_2$ and it has a molecular weight of 214.22 g/mol .[1][3] This dye is utilized in various industrial and research applications, including as a colorant in plastics and textiles, for staining in histology and hematology, and in environmental testing to detect oil contamination.[4][5][6] Understanding its solubility is critical for optimizing its use in these applications, particularly in formulations and analytical procedures where it serves as a standard.[3]

Quantitative Solubility Data

The solubility of **Sudan Orange G** varies across different organic solvents, a property largely dictated by the polarity of the solvent and the temperature. The following table summarizes the available quantitative and qualitative solubility data.

Solvent	Solubility Value	Temperature	Notes	Source(s)
Ethanol	0.2 - 0.3 g / 100 mL	Not Specified	Soluble	[1][2][7]
Chloroform	1 mg / mL	Not Specified	Clear, orange to red solution	[4]
Methanol	Slightly Soluble	Not Specified	Qualitative description	[1][2]
DMSO	Slightly Soluble	Not Specified	Qualitative description	[1][2]
Diethyl Ether	Soluble	Not Specified	Qualitative description	[1][2][7]
Vegetable Oil	Soluble	Not Specified	Qualitative description	[1][2][7]
Water	0.2 g / L	20 °C	Slightly Soluble	[1][2]

Experimental Protocols for Solubility Determination

Precise and reproducible methods are essential for determining the solubility of compounds like **Sudan Orange G**. Below are detailed protocols for two common experimental approaches.

A. Gravimetric Method

This method involves preparing a saturated solution and determining the mass of the dissolved solute in a known volume of the solvent.

- Preparation of Saturated Solution:
 - Add an excess amount of **Sudan Orange G** powder to a known volume of the desired organic solvent in a sealed, airtight container (e.g., a screw-cap vial).
 - Agitate the mixture at a constant, controlled temperature (e.g., 25°C) using a shaker or magnetic stirrer for a prolonged period (typically 24-48 hours) to ensure equilibrium is

reached.

- After agitation, allow the solution to rest at the same constant temperature for several hours to permit the undissolved solid to settle.
- Sample Analysis:
 - Carefully withdraw a known volume of the clear supernatant using a calibrated pipette. To avoid transferring solid particles, it is advisable to filter the sample through a syringe filter (e.g., 0.45 μm).
 - Transfer the filtered aliquot to a pre-weighed, dry container.
 - Evaporate the solvent completely under controlled conditions (e.g., in a vacuum oven at a temperature that does not degrade the dye).
 - Once the solvent is fully evaporated, weigh the container with the dried **Sudan Orange G** residue.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **Sudan Orange G** by subtracting the initial weight of the empty container from the final weight.
 - Express the solubility as mass of solute per volume of solvent (e.g., g/L or mg/mL).

B. UV-Visible Spectrophotometry Method

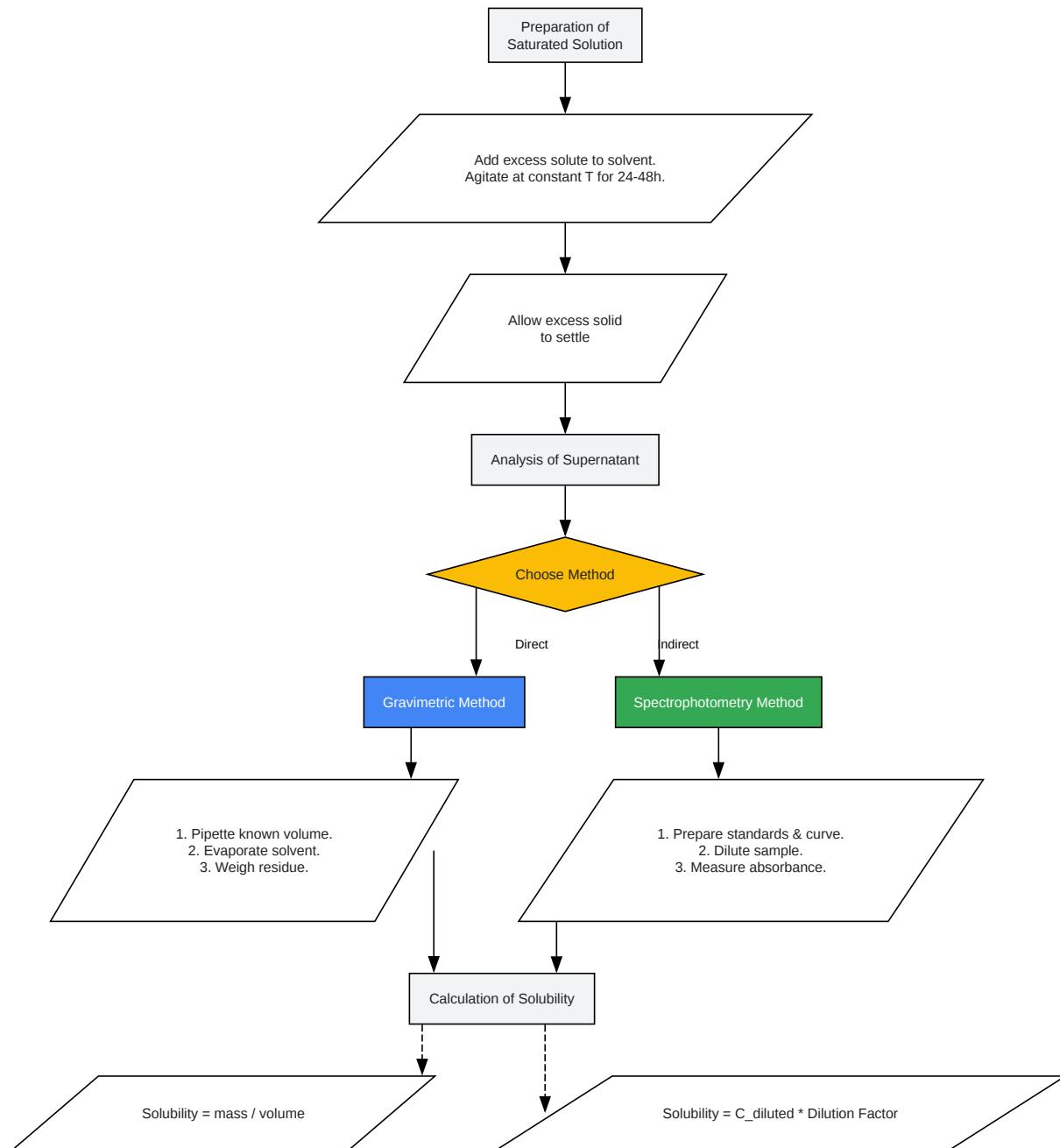
This method is suitable for chromophoric compounds like **Sudan Orange G** and relies on the Beer-Lambert law.^[8]

- Preparation of Standard Solutions:
 - Accurately weigh a small amount of **Sudan Orange G** and dissolve it in the chosen solvent to create a stock solution of a known concentration (e.g., 100 mg/L).^[8]
 - Perform a series of precise serial dilutions from the stock solution to prepare several standard solutions of decreasing, known concentrations.^[8]

- Generation of Calibration Curve:
 - Determine the wavelength of maximum absorbance (λ_{max}) for **Sudan Orange G** in the specific solvent by scanning the spectrum of one of the standard solutions.[8] The λ_{max} for **Sudan Orange G** is approximately 388 nm.[2][4]
 - Measure the absorbance of each standard solution at the determined λ_{max} , using the pure solvent as a blank.[8]
 - Plot a graph of absorbance versus concentration to create a calibration curve. Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2), which should be close to 1.[8]
- Measurement of Saturated Solution:
 - Prepare a saturated solution as described in the gravimetric method (Step 1).
 - Withdraw a small aliquot of the clear, filtered supernatant.
 - Accurately dilute this aliquot with the pure solvent to ensure its absorbance falls within the linear range of the calibration curve. Record the dilution factor precisely.[8]
 - Measure the absorbance of the diluted saturated solution at the λ_{max} .[8]
- Calculation of Solubility:
 - Use the calibration curve equation to calculate the concentration of the diluted sample.[8]
 - Multiply this concentration by the dilution factor to determine the concentration of the original saturated solution. This value represents the solubility of **Sudan Orange G** in that solvent.

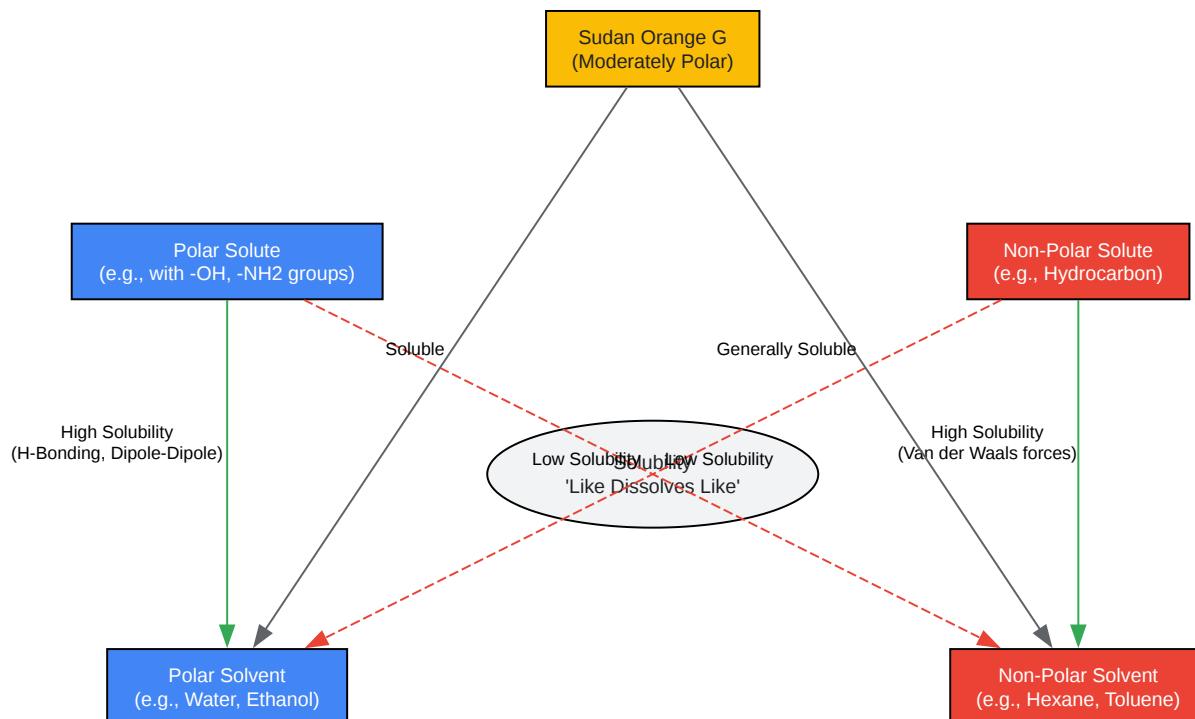
Mandatory Visualizations

The following diagrams illustrate key workflows and concepts relevant to the solubility of **Sudan Orange G**.



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Caption: Experimental workflow for determining compound solubility.

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Caption: The principle of "Like Dissolves Like" in solubility.

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- To cite this document: BenchChem. [A Technical Guide to the Solubility of Sudan Orange G in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7806536#sudan-orange-g-solubility-in-organic-solvents>]

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